

Introduction: A Versatile Tool for Probing Protein Function

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tosyl-L-phenylalanyl Chloride*

CAS No.: 29739-88-6

Cat. No.: B1588259

[Get Quote](#)

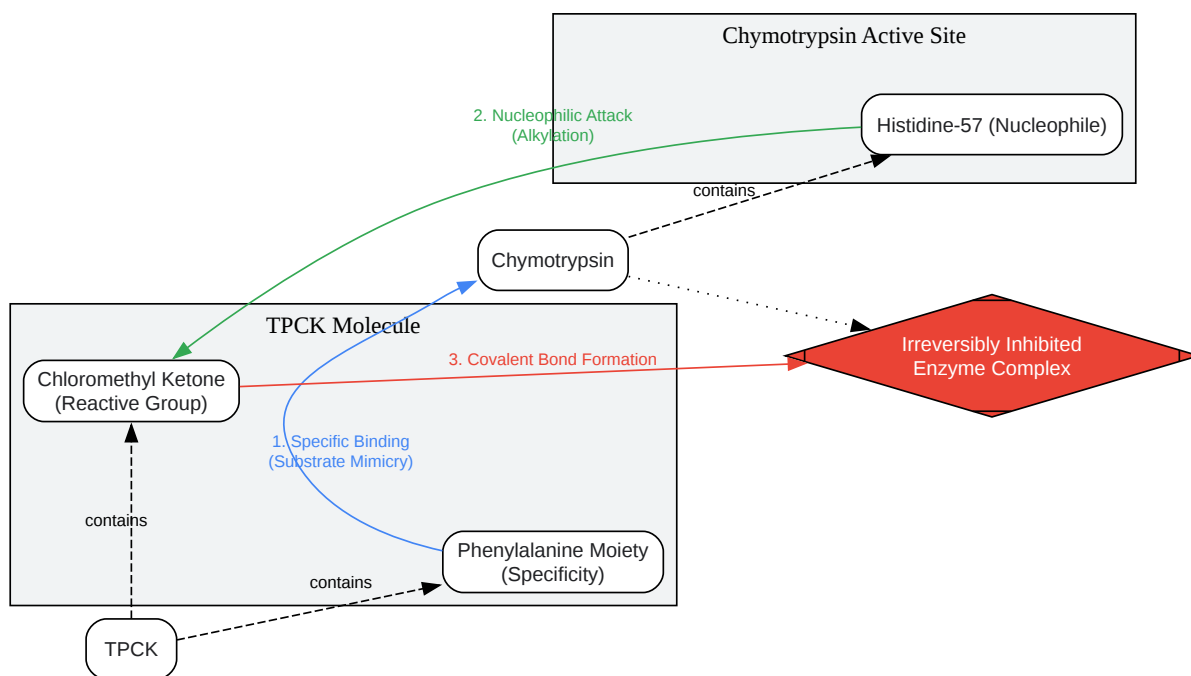
Tosyl-L-phenylalanyl Chloromethyl Ketone, commonly known as TPCK, is a cornerstone reagent in biochemistry and molecular biology. Structurally, it is an analog of the amino acid phenylalanine, featuring a tosyl group for recognition and a reactive chloromethyl ketone moiety. This unique combination makes TPCK a highly effective affinity label and an irreversible inhibitor of specific classes of proteases.^{[1][2]} While it is most famously used to target chymotrypsin and chymotrypsin-like serine proteases, its reactivity extends to certain cysteine proteases, making it a versatile tool for a wide range of applications.^{[1][3]} This guide provides an in-depth exploration of TPCK's mechanism of action, its core biochemical applications, detailed experimental protocols, and critical considerations for its use in research.

Mechanism of Action: The Chemistry of Irreversible Inhibition

The efficacy of TPCK stems from its two-part structure. The phenylalanine portion of the molecule mimics the natural substrate of chymotrypsin, which preferentially cleaves peptide bonds adjacent to aromatic amino acid residues.^[4] This structural analogy allows TPCK to be specifically recognized and bound within the active site of the enzyme.

Once positioned, the chloromethyl ketone group acts as a potent electrophile. In chymotrypsin-like serine proteases, the active site contains a "catalytic triad" of amino acids, including a critical histidine residue (His-57 in chymotrypsin). The chloromethyl group of TPCK undergoes a nucleophilic attack by the imidazole side chain of this histidine residue.[2][3][5] This reaction forms a stable, covalent bond, effectively alkylating the histidine and permanently inactivating the enzyme.[5] This irreversible inhibition is a hallmark of TPCK's action against this class of enzymes.[1]

Interestingly, TPCK's reactivity is not limited to histidine. It can also alkylate the active site sulfhydryl groups of certain cysteine proteases, such as papain, bromelain, and caspases, expanding its utility beyond serine proteases.[1][6]



[Click to download full resolution via product page](#)

Caption: Mechanism of TPCK irreversible inhibition of chymotrypsin.

Core Applications in Biochemical Research

Enzyme Inhibition and Specificity

TPCK is the quintessential irreversible inhibitor for chymotrypsin. Its high specificity makes it an invaluable tool for distinguishing chymotrypsin activity from that of other proteases, such as trypsin. A classic and critical application is the purification of commercial trypsin preparations, which are often contaminated with chymotrypsin. Treating a trypsin solution with TPCK selectively and irreversibly inactivates the chymotrypsin, yielding a highly pure trypsin solution essential for applications like protein sequencing, proteomics sample preparation, and routine cell culture.^{[1][3]}

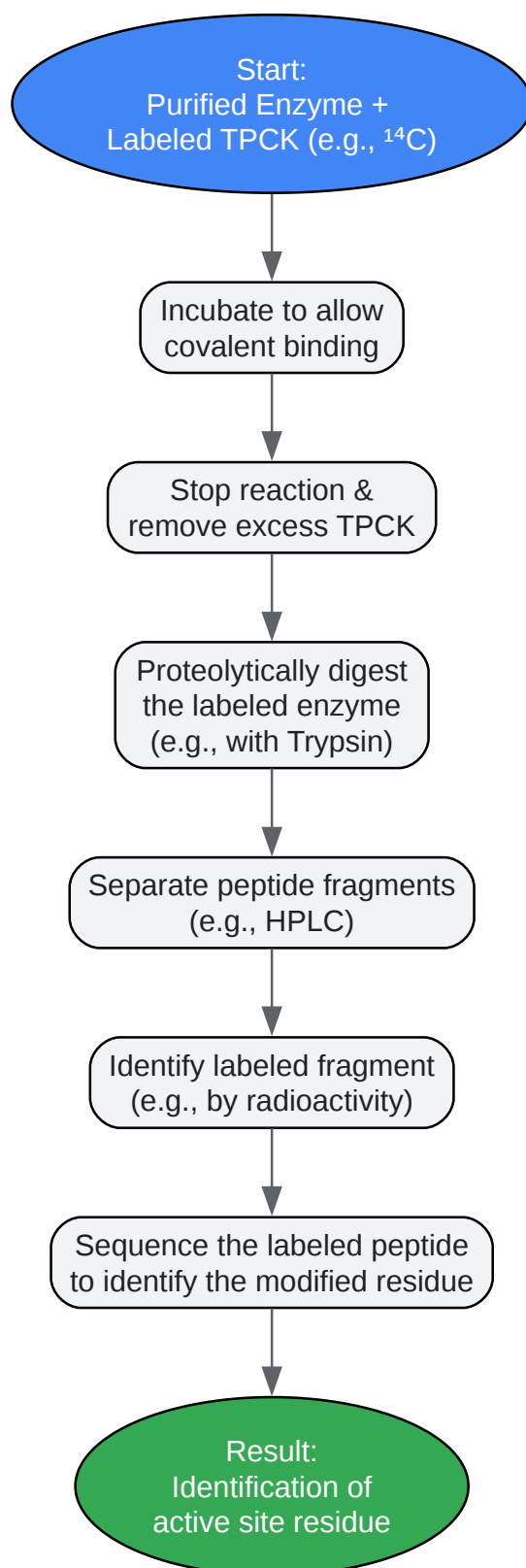
Beyond chymotrypsin, TPCK has been shown to inhibit a range of other proteases, albeit sometimes with lower potency. This broader activity profile must be considered when designing experiments.

Target Enzyme Class	Specific Examples	Typical Working Concentration	Reference(s)
Serine Proteases	α -Chymotrypsin	10 - 100 μ M	[3]
Cysteine Proteases	Caspases (e.g., Caspase-3, -7)	40 μ M	[6][7]
Papain, Bromelain, Ficin	Varies	[1]	
Kinases	pp70 S6 kinase (pp70s6k)	IC50 ~5 μ M	[3][8]
I κ B Kinase (IKK)	5 - 25 μ M	[9]	

Affinity Labeling and Active Site Mapping

TPCK is a textbook example of an affinity label, a molecule that mimics a substrate to specifically bind to an enzyme's active site and then reacts to form a covalent bond. This property was instrumental in early studies to identify the key amino acid residues involved in

enzyme catalysis. By using radiolabeled TPCK, researchers were able to covalently modify chymotrypsin, digest the protein, and isolate the labeled peptide fragment, unequivocally identifying Histidine-57 as the site of alkylation and a critical component of the active site.^{[1][2]} This general workflow remains a powerful strategy for identifying and characterizing the active sites of novel enzymes.



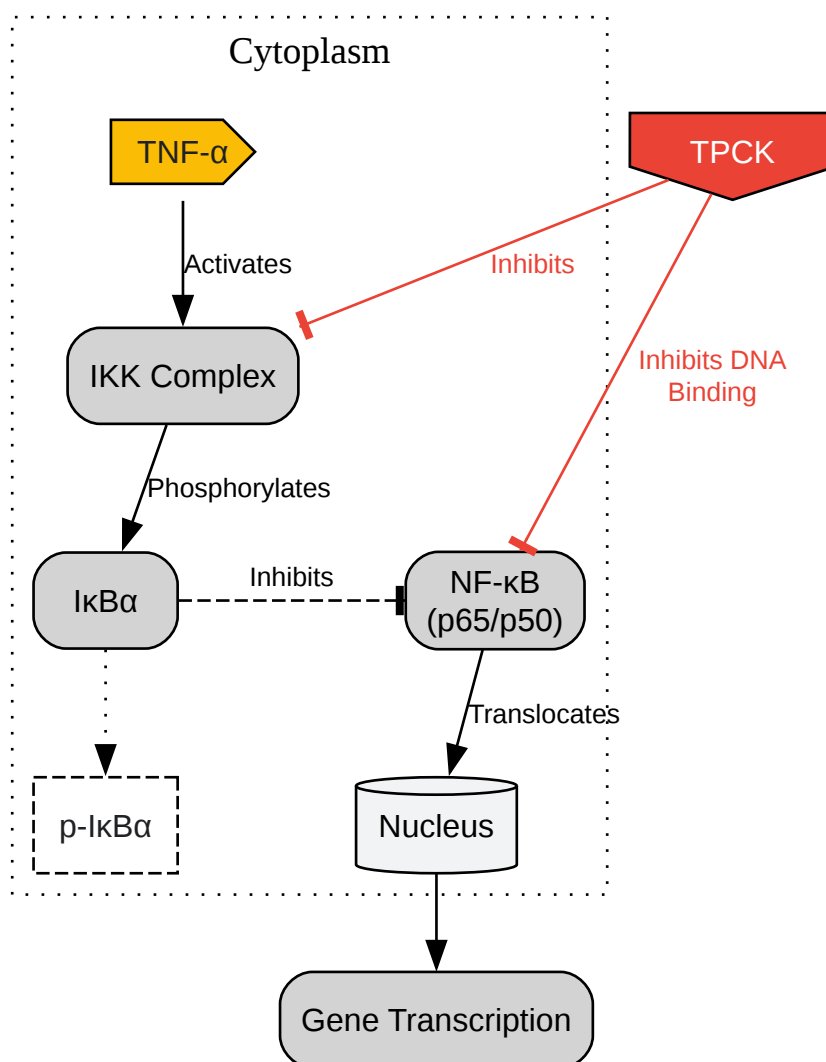
[Click to download full resolution via product page](#)

Caption: General workflow for an affinity labeling experiment using TPCK.

Probing Cellular Signaling Pathways

TPCK's ability to permeate cells has made it a widely used tool for dissecting complex signaling cascades. Its effects are pleiotropic, reflecting its ability to interact with multiple intracellular targets.

- **NF- κ B Pathway:** TPCK is a well-documented inhibitor of the NF- κ B signaling pathway, a central regulator of inflammation, immunity, and cell survival.[3] It has been shown to act at two key nodes: it directly inhibits the I κ B kinase (IKK) complex by modifying a cysteine residue (Cys-179) in the IKK β subunit, preventing the phosphorylation and subsequent degradation of the inhibitor I κ B α . Additionally, it can directly modify the p65/RelA subunit of NF- κ B itself (at Cys-38), blocking its ability to bind DNA.[9]



[Click to download full resolution via product page](#)

Caption: TPCK inhibits the NF- κ B pathway at IKK and p65/RelA.

- **Apoptosis Research:** The role of TPCK in apoptosis (programmed cell death) is complex. It has been reported to both induce and prevent apoptosis depending on the cell type and context.[10][11] Its inhibitory action on various caspases, which are key executioners of apoptosis, can block cell death pathways.[6] Conversely, TPCK can also trigger apoptotic events, potentially through off-target effects like inhibiting the proteasome or RNA polymerase II.[10][11] This dual nature underscores the importance of careful interpretation of results.
- **Other Pathways:** TPCK has been implicated in the inhibition of other signaling molecules, including the PDK1/Akt pathway and the mitogen-regulated pp70s6k, highlighting its broad utility in cell biology.[7][8]

Experimental Protocols & Best Practices

Handling and Safety

TPCK is a hazardous substance and should be handled with appropriate care.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles, and a lab coat.[12][13]
- **Ventilation:** Handle the solid powder and concentrated stock solutions in a well-ventilated area or a chemical fume hood to avoid inhaling dust or aerosols.[12]
- **Disposal:** Dispose of TPCK waste according to your institution's hazardous waste guidelines.

Preparation of Stock and Working Solutions

The stability of TPCK is a critical experimental parameter. It is stable as a powder and in anhydrous organic solvents but is highly unstable in aqueous solutions.[3][14]

Protocol 1: Preparation of a 10 mM TPCK Stock Solution

- **Weighing:** Tare a sterile microcentrifuge tube. Carefully weigh out 3.52 mg of TPCK powder (Molar Mass: 351.85 g/mol).
- **Solvent Addition:** Add 1.0 mL of high-purity, anhydrous DMSO to the tube.^{[14][15]} Ethanol or methanol can also be used.
- **Dissolution:** Vortex the solution vigorously until the TPCK is completely dissolved. The solution should be clear.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store tightly sealed at -20°C for several months.^[14]

Protocol 2: Preparation of an Aqueous Working Solution

- **Crucial Note:** Always prepare aqueous working solutions of TPCK immediately before use. They are stable for only a few hours.^{[3][14]}
- **Calculation:** Determine the volume of stock solution needed to achieve the desired final concentration in your aqueous buffer (e.g., cell culture medium, enzyme assay buffer).
- **Dilution:** While vortexing the aqueous buffer, add the calculated volume of the TPCK stock solution dropwise. This rapid mixing helps prevent precipitation.
- **Solvent Control:** Ensure the final concentration of the organic solvent (e.g., DMSO) is consistent across all experimental conditions, including the vehicle control, and is non-toxic to your system.

Protocol: Inactivating Chymotrypsin in Trypsin Preparations

This procedure is used to generate chymotrypsin-free trypsin for cell culture or proteomics.

- **Prepare Solutions:**
 - Dissolve trypsin powder in a suitable buffer (e.g., 1 mM HCl) to the desired concentration (e.g., 1 mg/mL).

- Prepare a fresh working solution of TPCK in a minimal volume of a compatible solvent (e.g., water or buffer, prepared from a concentrated stock just before use).
- Incubation: Add TPCK to the trypsin solution to a final concentration of approximately 50-100 µg/mL.
- Reaction Conditions: Incubate the mixture at room temperature for 4-6 hours with gentle agitation.
- Storage: After incubation, the TPCK-treated trypsin is ready for use or can be filter-sterilized and stored at -20°C.

Considerations and Limitations

While TPCK is a powerful reagent, researchers must be aware of its limitations to ensure the validity of their conclusions.

- Specificity: TPCK is not absolutely specific. Its reactivity with cysteine residues means it can inhibit a broader range of proteases than just chymotrypsin-like enzymes.[\[1\]](#)
- Off-Target Effects: Studies have revealed that TPCK can covalently label numerous intracellular proteins. Notable off-targets include the largest subunit of RNA polymerase II and components of the mitotic spindle.[\[11\]](#)[\[16\]](#) These interactions can lead to profound cellular effects, such as inhibition of transcription and cell cycle arrest in prometaphase, which may confound the interpretation of experiments aimed at studying protease function. [\[11\]](#)[\[16\]](#)
- Experimental Controls: Given its potential for off-target effects, rigorous controls are essential. These may include using other, more specific inhibitors for the target of interest, employing inactive analogs of TPCK, or using genetic approaches (e.g., siRNA, CRISPR) to validate that the observed phenotype is due to the inhibition of the intended target.

Conclusion

Tosyl-L-phenylalanyl Chloromethyl Ketone (TPCK) remains an indispensable tool in the biochemical sciences. Its role as a specific, irreversible inhibitor of chymotrypsin has secured its place in routine laboratory protocols, from purifying trypsin to mapping enzyme active sites.

Furthermore, its utility as a cell-permeable probe has enabled significant discoveries in complex cellular processes like apoptosis and inflammatory signaling. However, its power is matched by its potential for complexity. A thorough understanding of its mechanism, coupled with an awareness of its limitations and the implementation of rigorous experimental controls, will empower researchers to continue leveraging this classic reagent for future discoveries.

References

- Vertex AI Search. (n.d.). TPCK (L-1-Tosylamido-2-phenylethyl chloromethyl ketone) | Serine Protease Inhibitor.
- Wikipedia. (n.d.). Tosyl phenylalanyl chloromethyl ketone.
- ChemicalBook. (2023). TPCK - Safety Data Sheet.
- de Oliveira, A. C. A., et al. (2022). Effects of a Serine Protease Inhibitor N-p-Tosyl-L-phenylalanine Chloromethyl Ketone (TPCK) on *Leishmania amazonensis* and *Leishmania infantum*. PMC - PubMed Central.
- Murn, J., et al. (n.d.). Pro- and anti-apoptotic effects of an inhibitor of chymotrypsin-like serine proteases. PubMed.
- Brainly.com. (2023). TPCK and TLCK are irreversible inhibitors of serine proteases. One of these inhibits trypsin and the other.
- Kuo, C. J., et al. (1996). The serine protease inhibitors, tosylphenylalanine chloromethyl ketone and tosyllysine chloromethyl ketone, potently inhibit pp70s6k activation. PubMed.
- PubMed. (n.d.). Effect of a chymotrypsin-like inhibitor, TPCK, on histamine release from cultured human mast cells.
- Murn, J., et al. (2008). Serine protease inhibitors N-alpha-tosyl-L-lysiny-chloromethylketone (TLCK) and N-tosyl-L-phenylalaninyl-chloromethylketone (TPCK) are potent inhibitors of activated caspase proteases. PubMed.
- Sigma-Aldrich. (1996). N-p-Tosyl-L -phenylalanine chloromethyl ketone (T4376) - Product Information Sheet.
- Fábíán, Z., et al. (2009). TPCK-induced apoptosis and labelling of the largest subunit of RNA polymerase II in Jurkat cells. PubMed.
- Chegg.com. (2016). Solved 2. The protease inhibitor TPCK (Tosyl phenylalanyl).
- Cayman Chemical. (n.d.). Tosyl Phenylalanyl Chloromethyl Ketone (CAS 402-71-1).
- YouTube. (2023). TPCK as Reactive Substrate Analogues (affinity labels) || Irreversible Enzyme Inhibition #shorts.
- Selleck Chemicals. (n.d.). N-p-Tosyl-L-phenylalanine chloromethyl ketone | CAS 402-71-1.
- Lee, J. Y., et al. (2009). N-tosyl-L-phenylalanine chloromethyl ketone inhibits NF-kappaB activation by blocking specific cysteine residues of I kappaB kinase beta and p65/RelA. PubMed.

- Benchchem. (n.d.). Improving the solubility of TPCK for in vitro assays.
- Abcam. (n.d.). TPCK, chymotrypsin and SMase inhibitor (CAS 402-71-1).
- Herman, T., et al. (2025). (PDF) Tactile teaching - Exploring protein structure/function using physical models.
- Fábíán, Z., & Fearnhead, H. O. (2010). TPCK targets elements of mitotic spindle and induces cell cycle arrest in prometaphase. PubMed.
- Molecular Depot. (n.d.). Trypsin TPCK-Treated.
- Schmitt-Ulms, G., et al. (2004). Time-controlled transcadiac perfusion cross-linking for the study of protein interactions in complex tissues. PubMed.
- Fisher Scientific. (2025). SAFETY DATA SHEET.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Tosyl phenylalanyl chloromethyl ketone - Wikipedia \[en.wikipedia.org\]](#)
- [2. youtube.com \[youtube.com\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. brainly.com \[brainly.com\]](#)
- [5. chegg.com \[chegg.com\]](#)
- [6. Serine protease inhibitors N-alpha-tosyl-L-lysiny-chloromethylketone \(TLCK\) and N-tosyl-L-phenylalaniny-chloromethylketone \(TPCK\) are potent inhibitors of activated caspase proteases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. The serine protease inhibitors, tosylphenylalanine chloromethyl ketone and tosyllysine chloromethyl ketone, potently inhibit pp70s6k activation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. N-tosyl-L-phenylalanine chloromethyl ketone inhibits NF-kappaB activation by blocking specific cysteine residues of IkappaB kinase beta and p65/RelA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Pro- and anti-apoptotic effects of an inhibitor of chymotrypsin-like serine proteases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [11. TPCK-induced apoptosis and labelling of the largest subunit of RNA polymerase II in Jurkat cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. chemicalbook.com \[chemicalbook.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [15. caymanchem.com \[caymanchem.com\]](#)
- [16. TPCK targets elements of mitotic spindle and induces cell cycle arrest in prometaphase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: A Versatile Tool for Probing Protein Function]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588259/docs#introduction-a-versatile-tool-for-probing-protein-function\]](https://www.benchchem.com/product/b1588259/docs#introduction-a-versatile-tool-for-probing-protein-function)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check